

Essential Safety and Handling Guide for EB 1089 (Seocalcitol)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: EB 1089

Cat. No.: B1236961

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **EB 1089**, a potent vitamin D analog also known as Seocalcitol. The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Compound Information and Hazard Identification

EB 1089, or Seocalcitol, is a synthetic analog of calcitriol, the active form of vitamin D3. It is a highly potent Vitamin D Receptor (VDR) agonist investigated for its anti-proliferative and differentiation-inducing effects on cancer cells.^[1] While specific comprehensive safety data sheets (SDS) are not readily available, the following information has been compiled from available chemical data and general guidelines for handling potent pharmaceutical compounds.

Chemical and Physical Properties

Property	Value
Chemical Name	(1R,3S,5Z)-5-[(2E)-2-[(1R,3aS,7aR)-1-[(1R,2E,4E)-6-Ethyl-6-hydroxy-1-methyl-2,4-octadien-1-yl]-octahydro-7 α -methyl-4H-inden-4-ylidene]ethylidene]-4-methylene-1,3-cyclohexanediol
Synonyms	Seocalcitol, EB 1089
Molecular Formula	C30H46O3
Molecular Weight	454.7 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO and ethanol
Storage	Store at -20°C for long-term stability. [2]

Hazard Classification

Based on available information, Seocalcitol is classified under the Globally Harmonized System (GHS) with the following hazard statement:

- H413: May cause long lasting harmful effects to aquatic life.[\[3\]](#)

As a potent biological agent, it should be handled with care to avoid accidental exposure.

Personal Protective Equipment (PPE)

Due to the potent nature of **EB 1089**, stringent adherence to PPE protocols is mandatory to prevent dermal, ocular, and respiratory exposure.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile) should be worn at all times. Double-gloving is recommended when handling stock solutions or the neat compound.
Eye Protection	Safety glasses with side shields or safety goggles are required.
Skin and Body Protection	A laboratory coat must be worn. Consider disposable sleeves for added protection during weighing and solution preparation.
Respiratory Protection	For handling the solid compound outside of a certified chemical fume hood or ventilated balance enclosure, a NIOSH-approved respirator (e.g., N95 or higher) is recommended to prevent inhalation of airborne particles.

Operational Plan: Handling and Storage

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a clearly labeled, tightly sealed container in a designated, secure location at -20°C.
- Maintain an accurate inventory of the compound.

Weighing and Solution Preparation:

- All weighing of the solid compound should be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Use dedicated spatulas and weighing papers.

- Prepare stock solutions in a chemical fume hood. **EB 1089** is typically dissolved in DMSO or ethanol.^[2]
- Cap vials tightly and label them clearly with the compound name, concentration, solvent, and date of preparation.

General Laboratory Use:

- Conduct all experimental work with **EB 1089** in a designated area of the laboratory.
- Avoid generating aerosols.
- After handling, wash hands thoroughly with soap and water, even if gloves were worn.

Disposal Plan

Waste Categorization:

All waste contaminated with **EB 1089**, including unused solutions, contaminated labware (e.g., pipette tips, tubes), and PPE, must be treated as hazardous chemical waste.

Disposal Procedures:

- **Solid Waste:** Collect all contaminated solid waste (e.g., gloves, weighing papers, disposable lab coats) in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **EB 1089** in a sealed, leak-proof, and appropriately labeled hazardous waste container. Do not discharge to the sewer.
- **Sharps:** Needles and other sharps contaminated with **EB 1089** should be disposed of in a designated sharps container for hazardous chemical waste.
- **Decontamination:** Decontaminate work surfaces with a suitable cleaning agent (e.g., 70% ethanol) after each use. All cleaning materials should be disposed of as hazardous waste.
- **Waste Pickup:** Follow your institution's guidelines for the disposal of hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for specific procedures and to schedule a waste pickup.

Experimental Protocols

The following are generalized protocols for common experiments involving **EB 1089**, based on published research. Researchers should adapt these protocols to their specific cell lines and experimental conditions.

Cell Culture Treatment Protocol:

This protocol outlines the general steps for treating cancer cell lines with **EB 1089** to assess its effects on cell proliferation and signaling pathways.

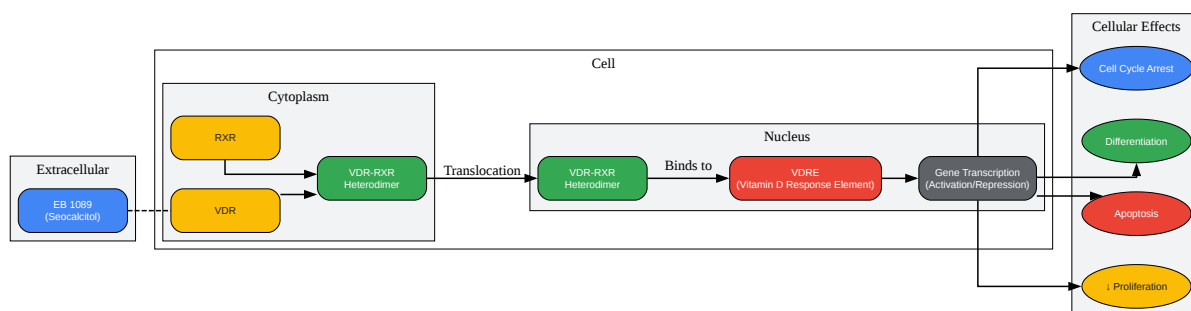
- Cell Seeding: Plate cells in appropriate culture vessels (e.g., 6-well plates, 96-well plates) at a density that allows for logarithmic growth during the treatment period. Allow cells to adhere and recover overnight.
- Preparation of Working Solutions:
 - Prepare a stock solution of **EB 1089** (e.g., 10 mM in DMSO). Store at -20°C.
 - On the day of the experiment, thaw the stock solution and prepare serial dilutions in the appropriate cell culture medium to achieve the desired final concentrations (e.g., 1 nM to 100 nM).^[4] It is crucial to perform these dilutions in a chemical fume hood.
- Cell Treatment:
 - Remove the existing culture medium from the cells.
 - Add the medium containing the various concentrations of **EB 1089** to the respective wells. Include a vehicle control (medium with the same concentration of DMSO used for the highest **EB 1089** concentration).
- Incubation: Incubate the cells for the desired treatment duration (e.g., 24, 48, 72 hours, or up to 7 days).^[4]
- Endpoint Analysis: Following incubation, cells can be harvested for various downstream analyses, such as:

- Cell Viability/Proliferation Assays: (e.g., MTT, Crystal Violet) to determine the effect of **EB 1089** on cell growth.
- Western Blot Analysis: To examine changes in protein expression in signaling pathways (e.g., VDR, PI3K/Akt, MAPK).[5]
- Flow Cytometry: To analyze cell cycle progression or apoptosis.[6]

Signaling Pathway and Workflow Diagrams

EB 1089 (Seocalcitol) Signaling Pathway

EB 1089 exerts its biological effects primarily through the Vitamin D Receptor (VDR), a nuclear transcription factor.[7] The following diagram illustrates the general signaling pathway.

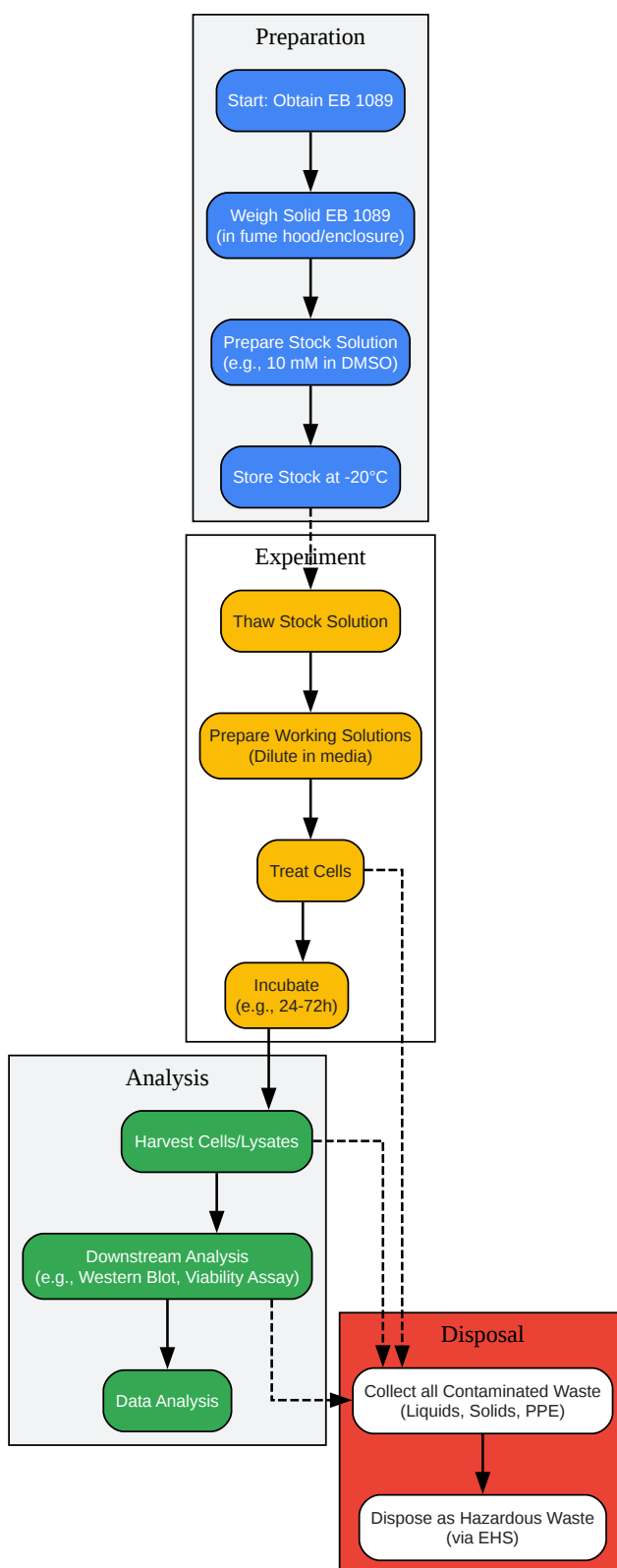


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Caption: **EB 1089** signaling pathway.

Experimental Workflow for Handling **EB 1089**

The following diagram outlines the standard workflow for a cell-based experiment using **EB 1089**.



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